

Introduction: The Role of ABC99 in B-Cell Signaling

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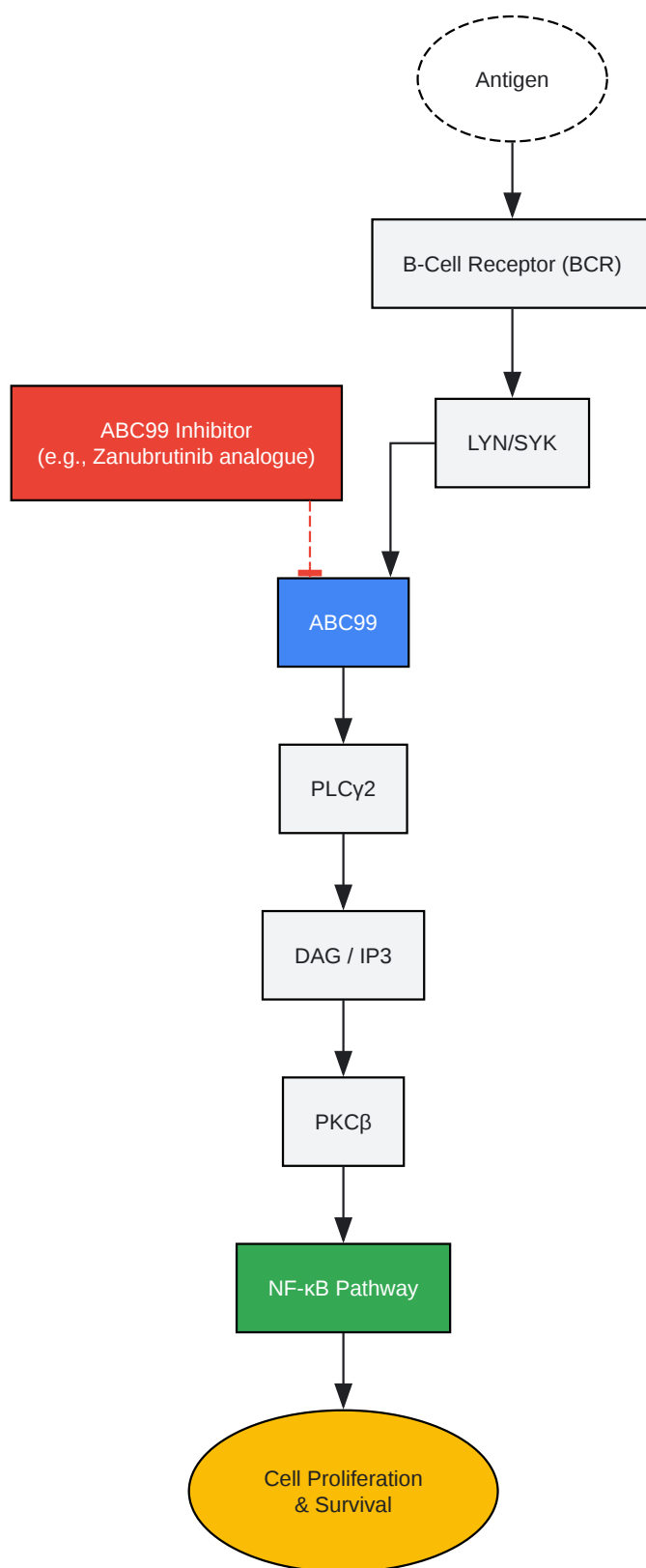
Compound of Interest

Compound Name: ABC99
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ABC99 is a critical non-receptor tyrosine kinase that functions as a key component of the B-cell receptor (BCR) signaling pathway.[1][2][3][4] This pathway is essential for the development, activation, proliferation, and survival of B-lymphocytes.[2][5][6] Dysregulation of the BCR signaling cascade, often involving the hyperactivation of **ABC99**, is a hallmark of various B-cell malignancies, including chronic lymphocytic leukemia (CLL) and mantle cell lymphoma (MCL).[5][7] Consequently, inhibiting the kinase activity of **ABC99** presents a compelling therapeutic strategy to disrupt the survival and proliferation of malignant B-cells.[1][8]

Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of **ABC99**. Activated **ABC99** then phosphorylates downstream substrates, including phospholipase C gamma 2 (PLC γ 2), which in turn triggers signaling cascades involving nuclear factor- κ B (NF- κ B) and other pathways crucial for B-cell survival and proliferation.[6][9][10]





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